

# false positive results with stannous chloride test for gold

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## Compound of Interest

Compound Name: Stannous chloride

Cat. No.: B048537

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## Technical Support Center: Stannous Chloride Test for Gold

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals utilizing the **stannous chloride** test for the detection of gold.

### Troubleshooting Guide

This guide addresses common issues that may lead to inaccurate or misleading results during the **stannous chloride** test for gold.

#### Issue 1: False Positive Result - Brown or Dark Discoloration in the Absence of Gold

- Symptom: Upon adding **stannous chloride** solution to your sample, a brown, dark, or muddy precipitate/coloration appears, which might be mistaken for a positive gold signal.
- Possible Cause 1: High Concentration of Copper Ions. Copper ions ( $\text{Cu}^{2+}$ ) in the sample can react with the **stannous chloride** reagent, leading to a false positive result. This is particularly common when processing electronic waste or alloys with significant copper content. Some sources indicate that a combination of sulfurous acid and copper chloride is a frequent culprit, producing a deep brown color that may fade over several hours.
- Troubleshooting Steps:

- Visual Inspection: A true positive for gold typically presents as a purple to reddish-purple color, known as "Purple of Cassius." A brown or muddy color is more indicative of copper interference.
- Dilution: Dilute a small portion of your sample and re-test. The intensity of the interference from copper may decrease with dilution, while a true gold signal, though fainter, should retain its purplish hue.
- Copper Removal: If copper interference is suspected, consider pre-treatment of the sample to remove or reduce the copper concentration. Methods include selective precipitation or electrolytic separation.
- Confirmation with a Standard: Always compare the color of your test reaction to the color produced by a known gold standard solution at a similar concentration.
- Possible Cause 2: Presence of Iodine. Iodide ions ( $I^-$ ) can also interfere with the test, producing a dark black or purple spot that closely resembles a positive gold result.[\[1\]](#)
- Troubleshooting Steps:
  - Sample History Review: Determine if iodine or iodides were used in any prior steps of your experimental workflow.
  - Alternative Testing: If iodine contamination is suspected, consider using an alternative gold detection method for confirmation, such as atomic absorption spectroscopy (AAS) or inductively coupled plasma mass spectrometry (ICP-MS), if available.

## Issue 2: No Reaction or a Weak Reaction When Gold is Expected

- Symptom: The **stannous chloride** test yields a negative or unexpectedly weak result, despite the suspected presence of gold in the sample.
- Possible Cause 1: **Stannous Chloride** Solution has Degraded. **Stannous chloride** solutions are susceptible to oxidation and have a limited shelf life, typically a few weeks. An old or improperly stored solution will lose its reducing power and fail to react with gold ions. A healthy solution should be clear and colorless; a yellow or green tint can indicate degradation.

- Troubleshooting Steps:
  - Prepare Fresh Reagent: It is highly recommended to use a freshly prepared **stannous chloride** solution for reliable results.
  - Test with a Gold Standard: Before testing your unknown sample, always validate your **stannous chloride** solution with a known gold standard to ensure it is reactive.
  - Proper Storage: Store your **stannous chloride** solution in a dark, cool place in a tightly sealed, preferably amber, glass bottle to minimize degradation. Adding a small piece of metallic tin to the storage bottle can help to keep the solution in its reduced state.
- Possible Cause 2: Gold is Not in an Ionic State. The **stannous chloride** test detects gold ions ( $\text{Au}^{3+}$ ) in solution. If the gold in your sample is in its metallic form (e.g., as a precipitate or colloid that has already been reduced), it will not react with the **stannous chloride**.
- Troubleshooting Steps:
  - Ensure Complete Dissolution: Verify that your sample preparation method has fully dissolved the gold into its ionic form. This typically requires a strong oxidizing acid mixture like aqua regia (a mixture of nitric acid and hydrochloric acid).
  - Check for Premature Precipitation: If you have added any reducing agents to your solution before the test, you may have inadvertently precipitated the gold out of the solution.

## Frequently Asked Questions (FAQs)

Q1: What is the characteristic color of a positive **stannous chloride** test for gold?

A1: A true positive result for gold is the formation of a purple to reddish-purple colloid known as "Purple of Cassius."<sup>[2]</sup> The intensity of the color is proportional to the concentration of gold in the solution, ranging from a faint pink for trace amounts to a deep purple or black for high concentrations.<sup>[3]</sup>

Q2: How sensitive is the **stannous chloride** test for gold?

A2: The test is very sensitive and can detect low concentrations of gold. Some reports suggest a detection limit in the range of 4 to 16 parts per million (ppm).

Q3: Can other precious metals interfere with the **stannous chloride** test?

A3: Yes, other precious metals can react with **stannous chloride** to produce colored solutions, which could be misinterpreted. It is important to be aware of the potential for a complex sample matrix to yield ambiguous results.

Q4: My test solution turned yellow/brown. Does this indicate the presence of other precious metals?

A4: A yellow to brown color can be indicative of platinum or palladium. A deep yellow is characteristic of platinum and iridium. Palladium can initially show a yellow color that turns to a blue-green over time.

Q5: How can I be sure my **stannous chloride** solution is still effective?

A5: The best practice is to always test your **stannous chloride** solution with a known gold standard before using it on your experimental samples. If the solution produces the characteristic purple color with the standard, it is effective. If not, a fresh solution should be prepared.

## Summary of Colorimetric Responses

The following table summarizes the typical colorimetric responses of various metal ions with the **stannous chloride** test. This can serve as a useful reference for interpreting your results.

Metal Ion	Color of Reaction
Gold ( $\text{Au}^{3+}$ )	Purple to reddish-purple ("Purple of Cassius")
Platinum ( $\text{Pt}^{4+}$ )	Pale yellow to deep yellow/brown
Palladium ( $\text{Pd}^{2+}$ )	Yellow, turning to blue-green over time
Iridium ( $\text{Ir}^{3+}$ )	Deep yellow
Copper ( $\text{Cu}^{2+}$ )	Brown to dark, muddy precipitate (at high concentrations)
Iodine ( $\text{I}^-$ )	Dark black/purple
Silver ( $\text{Ag}^+$ )	No color reaction
Base Metals (Fe, Zn, Ni, Cd)	Generally no color change

## Experimental Protocols

### 1. Preparation of **Stannous Chloride** Test Solution

This protocol describes the preparation of a **stannous chloride** ( $\text{SnCl}_2$ ) test solution for the qualitative detection of gold.

- Materials:
  - Stannous chloride** dihydrate ( $\text{SnCl}_2 \cdot 2\text{H}_2\text{O}$ ) or pure tin metal (granules, powder, or lead-free solder)
  - Concentrated hydrochloric acid (HCl)
  - Distilled or deionized water
  - Glass dropping bottle (amber glass is recommended)
  - Small beaker
  - Graduated cylinder

- Stirring rod
- Procedure:
  - Weigh approximately 1-2 grams of **stannous chloride** dihydrate and place it in the dropping bottle. Alternatively, use a similar amount of pure tin metal.
  - Add approximately 15-20 mL of distilled water to the bottle.
  - Carefully add 1-2 mL of concentrated hydrochloric acid to the bottle.
  - Gently swirl the bottle to dissolve the **stannous chloride**. The solution may appear milky.
  - If using tin metal, the dissolution will be slower. Gentle heating can accelerate the process, but do not boil.
  - Add a small piece of pure tin metal to the prepared solution in the storage bottle. This will help to keep the **stannous chloride** in its reduced state ( $\text{Sn}^{2+}$ ) and prolong the shelf life of the reagent.
  - Label the bottle clearly as "**Stannous Chloride** Test Solution" with the preparation date.
  - Store the solution in a cool, dark place. It is recommended to prepare a fresh solution every 2-3 weeks for optimal performance.

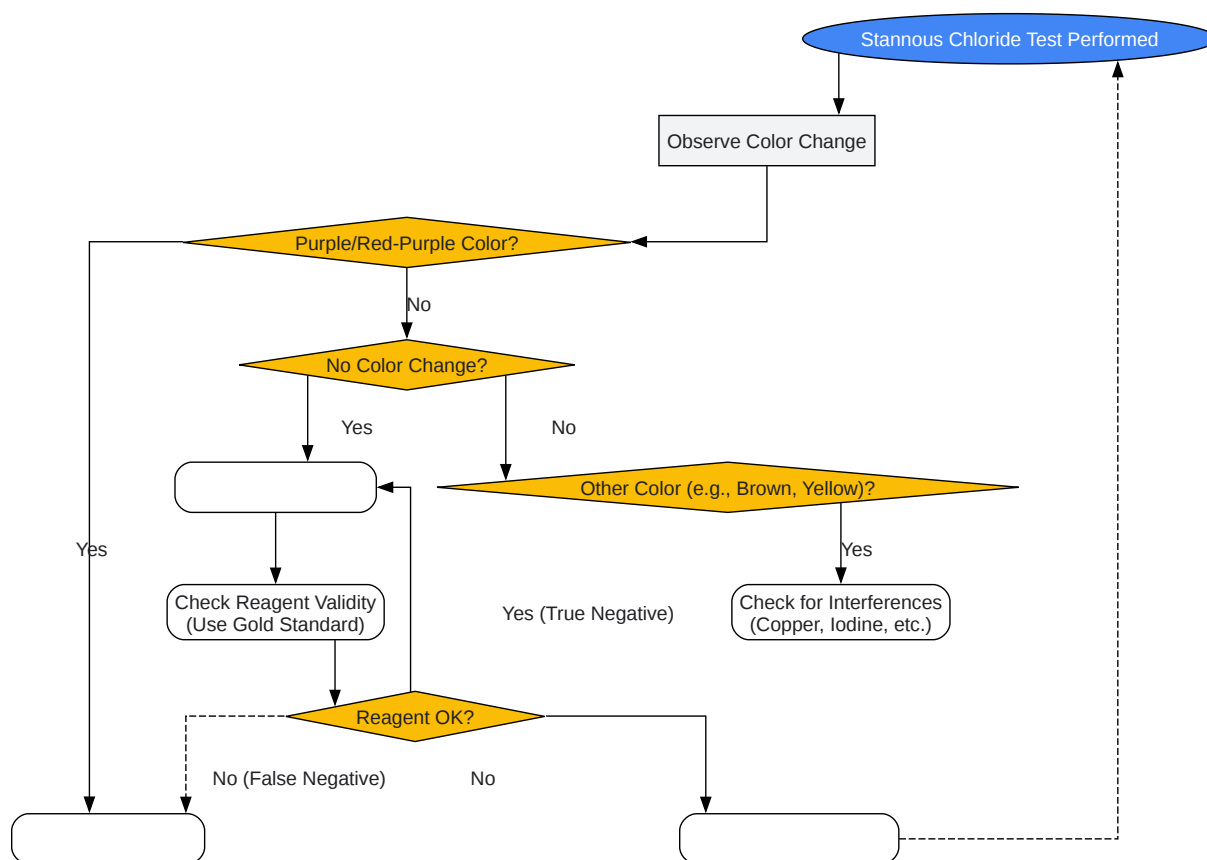
## 2. Procedure for **Stannous Chloride** Test for Gold

This protocol outlines the steps for performing a qualitative test for the presence of gold in a liquid sample.

- Materials:
  - **Stannous chloride** test solution
  - Sample solution to be tested
  - White spot plate or filter paper
  - Dropper or pipette

- Gold standard solution (for validation)
- Procedure:
  - Validation of Test Solution: Before testing the unknown sample, place a drop of a known gold standard solution on a clean, white spot plate or a piece of filter paper. Add a drop of the **stannous chloride** test solution. The immediate formation of a purple color confirms the reagent is active.
  - Sample Testing: Place one or two drops of the clear, filtered sample solution onto a clean spot on the spot plate or a fresh piece of filter paper.
  - Addition of Reagent: Add one drop of the **stannous chloride** test solution to the sample drop.
  - Observation: Observe any color change immediately and after a few minutes.
  - Interpretation:
    - Positive Result for Gold: The formation of a purple to reddish-purple color indicates the presence of gold.
    - Negative Result: No color change or a color change that is clearly not purple (e.g., yellow, brown) suggests the absence of gold or the presence of other interfering ions.
    - Ambiguous Result: If a brown or other non-purple dark color appears, consult the troubleshooting guide for potential interferences.

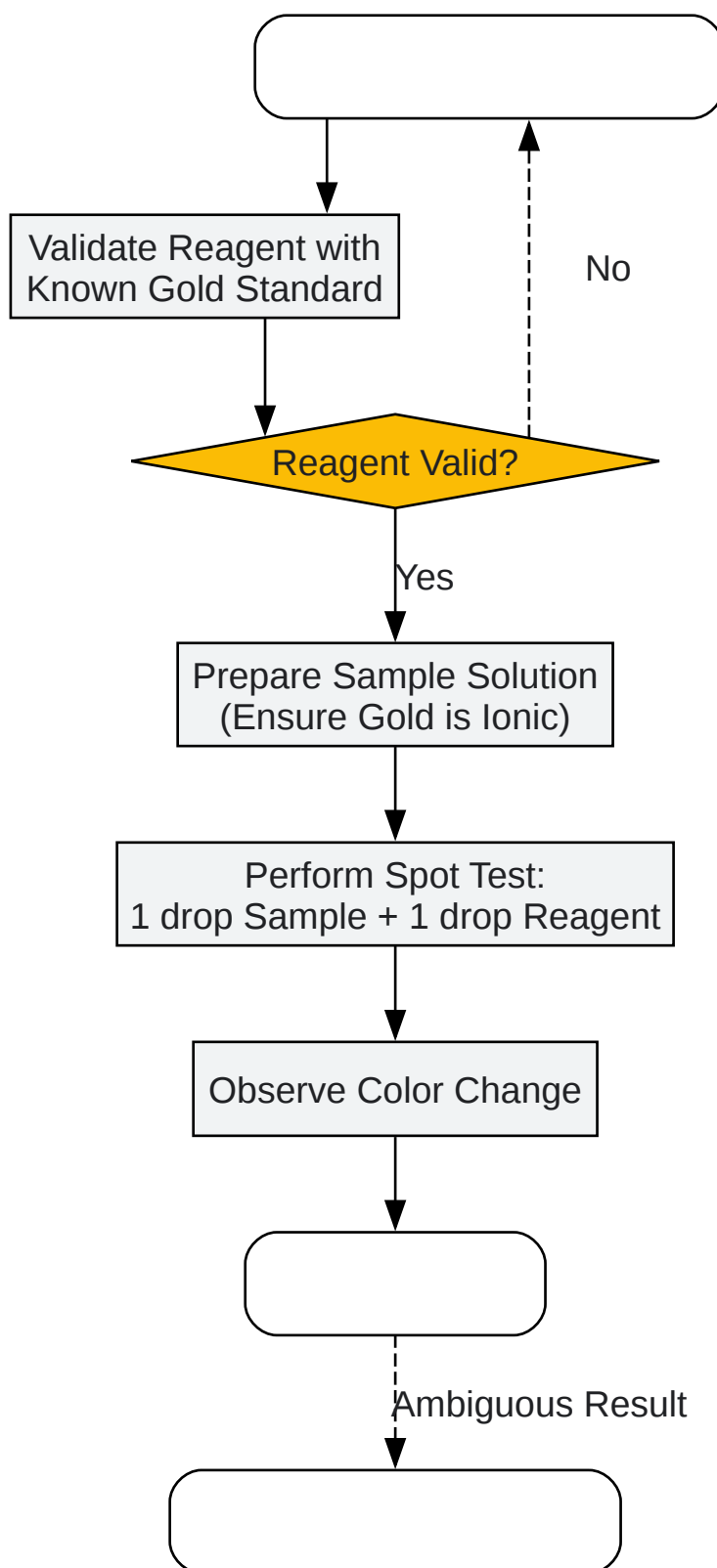
## Visualizations



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Caption: Troubleshooting workflow for the **stannous chloride** test for gold.





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Caption: General experimental workflow for the **stannous chloride** test.

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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

